

Application Notes and Protocols: Synergistic Effects of Aureobasidin A with Antifungal Agents

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Compound of Interest

Compound Name: Aureobasidin I

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Introduction

Aureobasidin A is a cyclic depsipeptide antibiotic with potent antifungal activity, particularly against yeasts of the *Candida* species.[1][2][3] Its unique mechanism of action, targeting the essential fungal enzyme inositol phosphorylceramide (IPC) synthase, makes it a compelling candidate for combination therapy, especially in the context of rising antifungal resistance.[4][5][6] These application notes provide a summary of the synergistic interactions of Aureobasidin A with other antifungal agents, along with detailed protocols for assessing these effects in a laboratory setting.

The primary rationale for exploring these combinations is to enhance the efficacy of existing antifungals, potentially reduce required dosages to minimize toxicity, and overcome resistance mechanisms.[7] Studies have shown that Aureobasidin A exhibits a potent synergistic effect when combined with azole antifungals, such as fluconazole, against fluconazole-resistant *Candida albicans* isolates.[1][2][3]

Mechanism of Synergistic Action

The synergistic interaction between Aureobasidin A and azoles is thought to stem from their distinct but complementary mechanisms of action. Aureobasidin A inhibits IPC synthase, a crucial enzyme in the fungal sphingolipid biosynthesis pathway.[4][5] This disrupts the integrity of the cell membrane. Simultaneously, azoles inhibit lanosterol 14- α -demethylase, an enzyme

required for ergosterol biosynthesis, another critical component of the fungal cell membrane. The dual assault on membrane biosynthesis pathways likely leads to increased membrane instability and cell death.

Furthermore, some evidence suggests that Aureobasidin A may also inhibit the function of multidrug efflux pumps, such as CaCdr2p, which are often responsible for azole resistance.[8] This inhibition would lead to an intracellular accumulation of the azole, thereby restoring its antifungal activity.

Data Presentation: Synergistic Activity of Aureobasidin A

The following table summarizes the quantitative data from studies investigating the synergistic effects of Aureobasidin A with other antifungal agents. The Fractional Inhibitory Concentration Index (FICI) is a common measure of synergy, where a value of ≤ 0.5 indicates a synergistic interaction.

Organism	Antifungal Agent(s)	Key Findings	Reference
Fluconazole-resistant <i>Candida albicans</i>	Aureobasidin A + Fluconazole	Potent inhibitory effects observed. A reduced Minimum Inhibitory Concentration (MIC) of fluconazole from 4 to 0.12 µg/mL was demonstrated in the presence of Aureobasidin A. FICI values below 0.5 indicated synergy.	[1][2][3]
<i>Candida glabrata</i>	Aureobasidin A + Fluconazole	MIC50 and MIC90 for Aureobasidin A were 0.25-2 µg/mL, while for fluconazole they were 32-64 µg/mL. Synergy was observed between the two agents.	[1][2][3]
<i>Candida</i> spp. (clinical resistant strains)	Aureobasidin A + Amphotericin B	The interaction was found to be indifferent, with no synergistic or antagonistic effect observed.	[8]
<i>Candida</i> spp. biofilms	Aureobasidin A + Fluconazole	While the FICI method did not show synergy against biofilms, the BLISS independence model indicated a synergistic effect against <i>C. albicans</i> strains 1114 and 12-99.	[8]

Experimental Protocols

Protocol 1: Determination of Antifungal Synergy using the Checkerboard Broth Microdilution Method

This protocol is based on the Clinical and Laboratory Standards Institute (CLSI) M27-Ed4 guidelines and the checkerboard method to assess the in vitro interaction between Aureobasidin A and another antifungal agent.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Materials:

- Aureobasidin A (stock solution of known concentration)
- Second antifungal agent (e.g., Fluconazole, stock solution of known concentration)
- RPMI 1640 medium with L-glutamine, without bicarbonate, buffered with MOPS
- 96-well microtiter plates
- Fungal isolate (e.g., *Candida albicans*)
- Spectrophotometer or microplate reader (530 nm)
- Sterile water or solvent for drug dilution (e.g., DMSO)

Procedure:

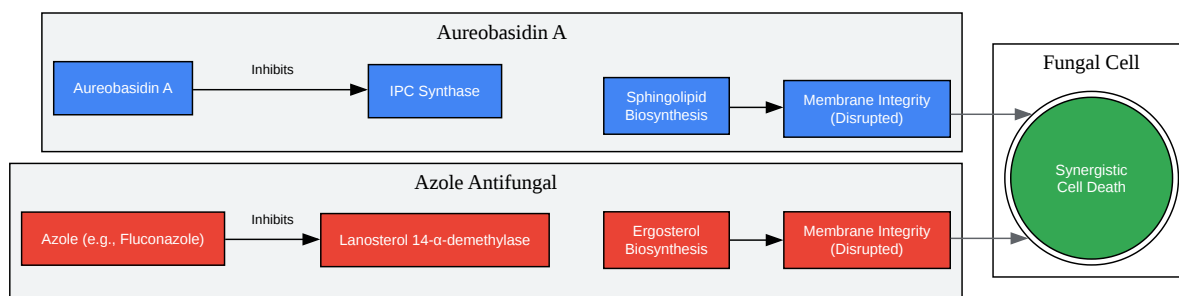
- Inoculum Preparation:
 - Culture the fungal isolate on an appropriate agar medium (e.g., Sabouraud Dextrose Agar) at 35°C for 24-48 hours.
 - Prepare a cell suspension in sterile saline, adjusting the turbidity to a 0.5 McFarland standard (approximately $1-5 \times 10^6$ CFU/mL).
 - Dilute this suspension 1:1000 in RPMI 1640 medium to obtain a final inoculum concentration of $1-5 \times 10^3$ CFU/mL.

- Drug Dilution Plate Preparation (Checkerboard Assay):
 - Prepare serial dilutions of Aureobasidin A and the second antifungal agent in RPMI 1640 medium in separate 96-well plates (master plates).
 - In a new 96-well plate (test plate), add 50 μ L of RPMI 1640 medium to all wells.
 - Along the x-axis, add 50 μ L of each Aureobasidin A dilution in duplicate.
 - Along the y-axis, add 50 μ L of each dilution of the second antifungal agent in duplicate. This will create a matrix of drug combinations.
 - Include wells with each drug alone (growth controls) and wells with no drugs (negative control).
- Inoculation and Incubation:
 - Add 100 μ L of the prepared fungal inoculum to each well of the test plate.
 - The final volume in each well will be 200 μ L.
 - Incubate the plate at 35°C for 24-48 hours.
- Reading the Results:
 - Determine the Minimum Inhibitory Concentration (MIC) for each drug alone and in combination. The MIC is the lowest concentration of the drug that causes a significant inhibition of growth (typically $\geq 50\%$ reduction) compared to the drug-free control well. Growth can be assessed visually or by reading the optical density at 530 nm.
- Data Analysis (Calculation of FICI):
 - The Fractional Inhibitory Concentration (FIC) is calculated for each drug:
 - $\text{FIC of Aureobasidin A} = (\text{MIC of Aureobasidin A in combination}) / (\text{MIC of Aureobasidin A alone})$

- FIC of second antifungal = (MIC of second antifungal in combination) / (MIC of second antifungal alone)
- The FICI is the sum of the individual FICs:
 - FICI = FIC of Aureobasidin A + FIC of second antifungal
- Interpret the FICI value:
 - Synergy: $FICI \leq 0.5$
 - Indifference: $0.5 < FICI \leq 4.0$
 - Antagonism: $FICI > 4.0$

Visualizations

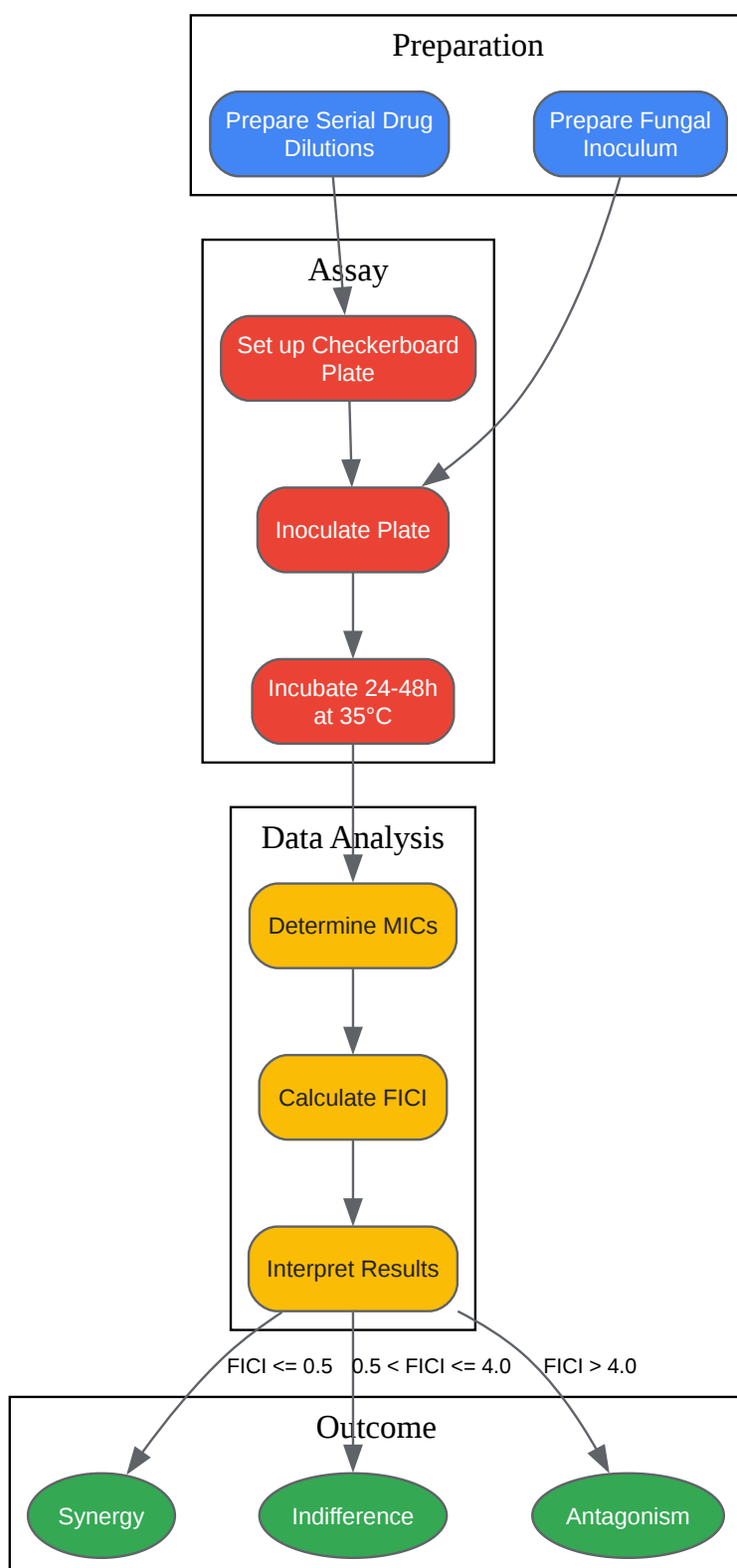
Signaling Pathway of Synergistic Action



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Caption: Proposed mechanism of synergistic action between Aureobasidin A and azole antifungals.

Experimental Workflow for Synergy Testing



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Caption: Workflow for determining antifungal synergy using the checkerboard method.

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References

- 1. iem.modares.ac.ir [iem.modares.ac.ir]
- 2. Antifungal Activity of Aureobasidin A in Combination with Fluconazole against Fluconazole-Resistant Candida albicans [iem.modares.ac.ir]
- 3. researchgate.net [researchgate.net]
- 4. Mechanisms of aureobasidin A inhibition and drug resistance in a fungal IPC synthase complex - PMC [pmc.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. Mechanisms of aureobasidin A inhibition and drug resistance in a fungal IPC synthase complex - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Augmenting Azoles with Drug Synergy to Expand the Antifungal Toolbox - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Structural and Functional Alterations Caused by Aureobasidin A in Clinical Resistant Strains of Candida spp - PMC [pmc.ncbi.nlm.nih.gov]
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